

# Personal protective equipment for handling 3-Oxetanamine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Oxetanamine

Cat. No.: B1311610

[Get Quote](#)

## Essential Safety and Handling Guide for 3-Oxetanamine

For researchers, scientists, and drug development professionals, ensuring the safe handling of chemical reagents is a cornerstone of laboratory excellence. This guide delivers crucial, immediate safety and logistical information for the proper use, storage, and disposal of **3-Oxetanamine** (CAS No: 21635-88-1). Adherence to these protocols is vital for personal safety and environmental responsibility.

## Quantitative Safety Data

A comprehensive understanding of a chemical's properties is the first step toward safe handling. The following table summarizes key quantitative data for **3-Oxetanamine**.

Property	Value	Source
Molecular Formula	C3H7NO	[1][2]
Molecular Weight	73.09 g/mol	[1][2]
Density	1.042 g/mL at 25 °C	[3]
Boiling Point	No data available	[1]
Melting Point	No data available	[1]
Flash Point	54.44 °C (130.0 °F)	[3]
Refractive Index	n <sub>20/D</sub> 1.453	[3]
Storage Temperature	-20°C	[3]

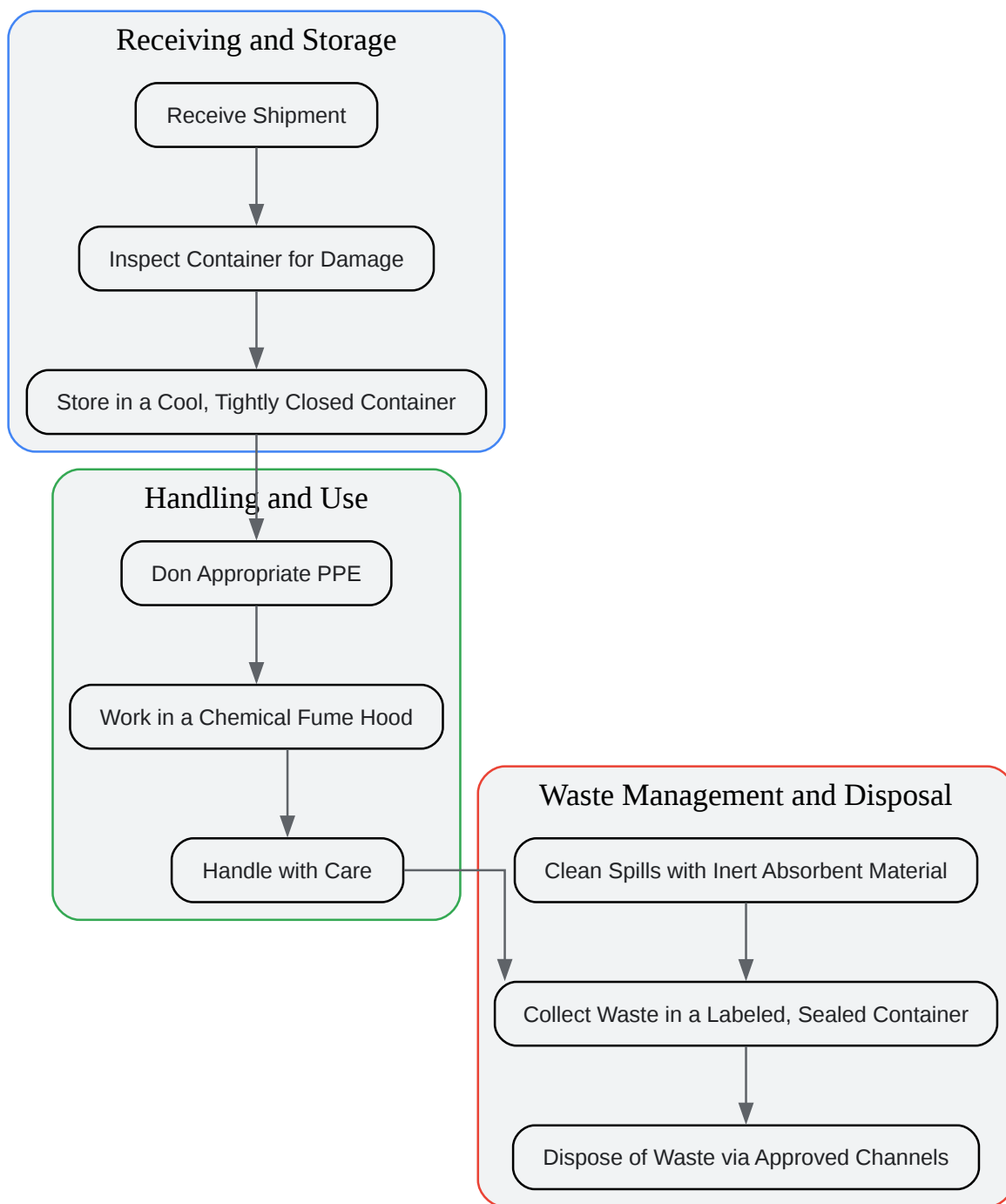
## Personal Protective Equipment (PPE)

When handling **3-Oxetanamine**, a complete suite of personal protective equipment is mandatory to prevent exposure.[1]

Protection Type	Required Equipment	Specifications & Rationale
Eye and Face Protection	Safety goggles	Provides essential protection against splashes.
Hand Protection	Chemical-resistant gloves	Prevents direct skin contact.[1]
Body Protection	Laboratory coat	Protects clothing and underlying skin from potential spills.[1]
Respiratory Protection	Approved mask/respirator	Necessary when working outside of a chemical fume hood or if there is a risk of inhalation.[1]

## Operational Plan: From Receipt to Disposal

A systematic approach to handling **3-Oxetanamine** minimizes risks. The following workflow outlines the key steps for safe management of this chemical within a laboratory setting.



[Click to download full resolution via product page](#)

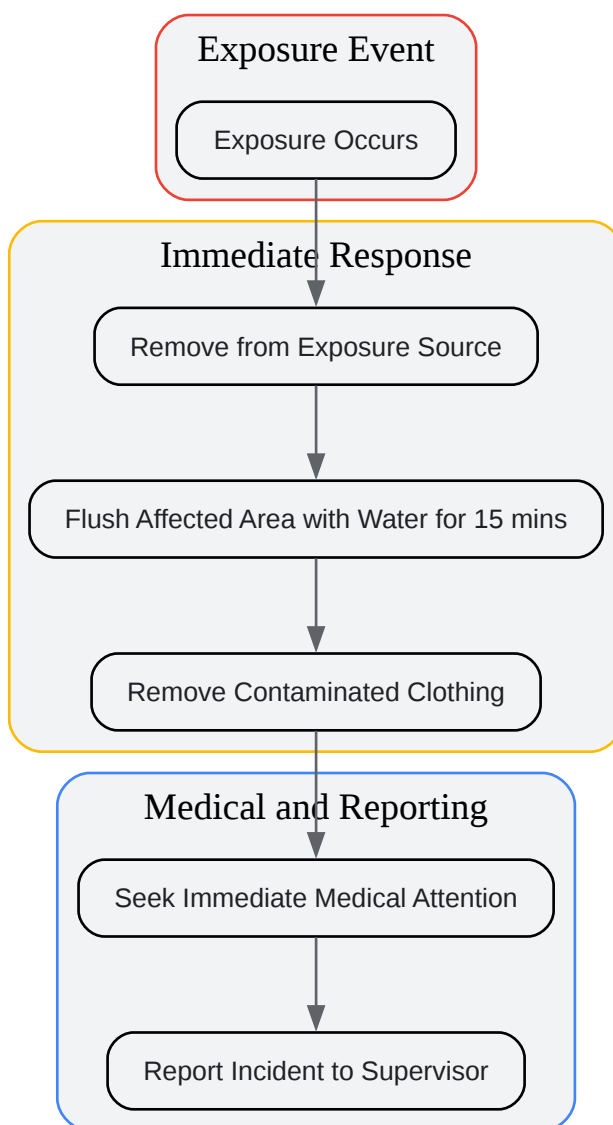
### Workflow for the safe handling of **3-Oxetanamine**.

#### Experimental Protocol for Handling:

- Preparation: Before handling, ensure that a chemical fume hood is certified and operational.  
[1] Have all necessary equipment and reagents ready.
- Personal Protective Equipment: Don the required PPE as detailed in the table above.
- Handling: Conduct all work with **3-Oxetanamine** inside a chemical fume hood to minimize inhalation exposure.[1]
- Storage: When not in use, store **3-Oxetanamine** in a tightly closed container in a refrigerated environment.[1]
- Waste Disposal: Collect all waste containing **3-Oxetanamine** in a designated, labeled, and sealed container.[1] Dispose of the waste through your institution's hazardous waste program.[4] Do not pour down the drain.[4]

## Emergency Response Plan

Immediate and appropriate action is critical in the event of an accidental exposure to **3-Oxetanamine**.



[Click to download full resolution via product page](#)

Logical workflow for responding to an exposure event.

#### First-Aid Measures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, separating the eyelids with fingers.[1] Seek medical attention.[1]
- Skin Contact: Immediately wash the affected skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[1] If irritation persists, seek medical attention.[1]

- Inhalation: Move the individual to fresh air.[1] If breathing is difficult or symptoms persist, seek medical attention.[1]
- Ingestion: Wash out the mouth with water for at least 15 minutes.[1] Seek immediate medical attention.[1]

#### Accidental Release Measures:

In the event of a spill, wear appropriate personal protective equipment, including a respirator.[1] Mix the spilled material with sand or another inert absorbent and sweep it up.[1] Place the absorbed material in a tightly closed container for disposal.[1] Prevent the material from entering drains or water courses.[1]

#### Fire-Fighting Measures:

In case of a fire, use dry powder or carbon dioxide extinguishers.[1] Firefighters should wear protective clothing and self-contained breathing apparatus.[1]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 3-Oxetanamine | CAS#:21635-88-1 | Chemsrce [chemsrc.com]
- 2. 3-OXETANAMINE | 21635-88-1 [chemicalbook.com]
- 3. 3-氨基氧杂环丁烷 97% | Sigma-Aldrich [sigmaaldrich.com]
- 4. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 3-Oxetanamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1311610#personal-protective-equipment-for-handling-3-oxetanamine]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)